

Application Notes and Protocols for UNC7096 Pulldown Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UNC7096

Cat. No.: B12374766

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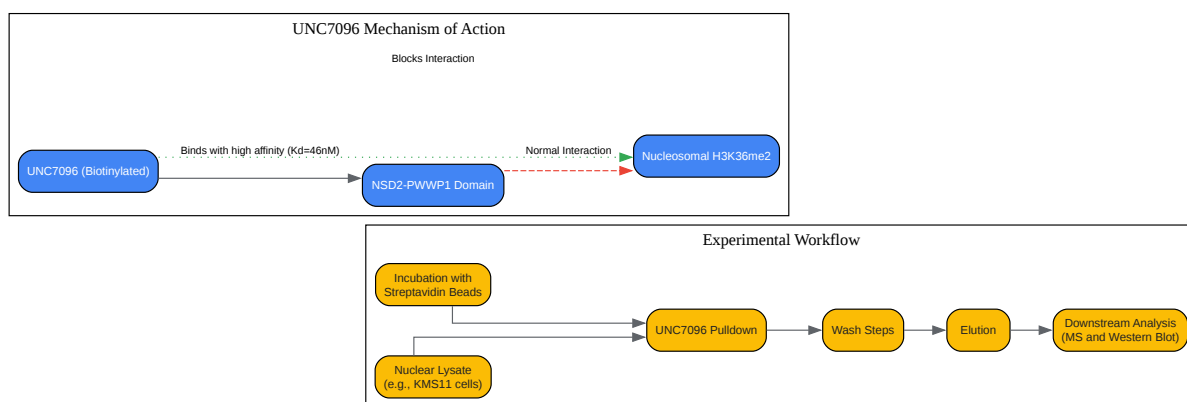
Introduction

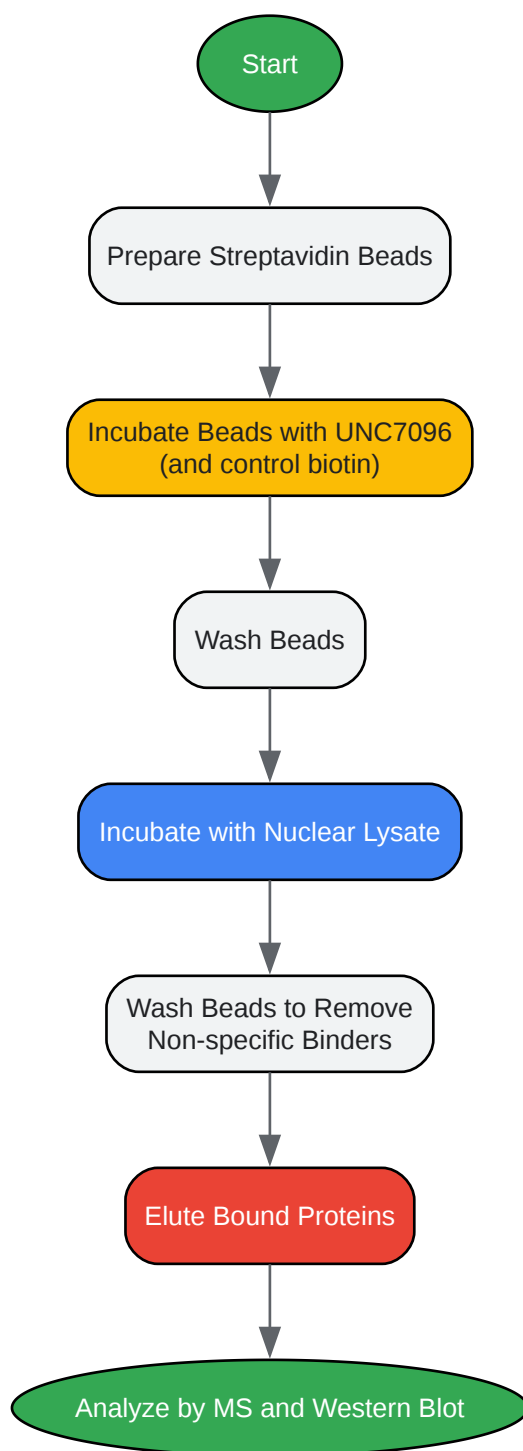
UNC7096 is a potent and selective chemical probe that functions as a biotinylated affinity reagent for the NSD2-PWWP1 domain. With a high binding affinity ($K_d = 46$ nM), **UNC7096** effectively blocks the interaction between the NSD2-PWWP1 domain and its natural ligand, nucleosomal H3K36me2, by occupying the methyl-lysine binding pocket.^[1] This characteristic makes **UNC7096** an invaluable tool for identifying and characterizing proteins that interact with the NSD2-PWWP1 domain, thereby elucidating the broader biological roles of NSD2.

These application notes provide a detailed protocol for performing chemical pulldown experiments using **UNC7096** to isolate and identify interacting proteins from nuclear extracts. The subsequent analysis of the pulled-down proteins by mass spectrometry and validation by western blotting will enable researchers to uncover novel protein-protein interactions and gain deeper insights into NSD2-mediated signaling pathways.

Signaling Pathway and Experimental Logic

The following diagram illustrates the mechanism of **UNC7096** action and the logical flow of the pulldown experiment designed to capture its interacting partners.





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References

- 1. Histone H3K36me2 (H3K36 Dimethyl) Polyclonal Antibody | EpigenTek [epigentek.com]
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